

# Application Notes and Protocols for the Spectrophotometric Determination of Fenthiaprop-p-ethyl

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## Compound of Interest

Compound Name: *Fenthiaprop-p-ethyl*

Cat. No.: *B15187611*

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## Introduction

**Fenthiaprop-p-ethyl** is a selective post-emergence herbicide used to control annual and perennial grass weeds in various broadleaf crops. Its effective and safe use necessitates reliable and accessible analytical methods for its quantification in commercial formulations and environmental samples. Spectrophotometry offers a cost-effective and straightforward alternative to chromatographic techniques for the determination of **Fenthiaprop-p-ethyl**. This document provides detailed application notes and protocols for two distinct spectrophotometric methods for the quantification of **Fenthiaprop-p-ethyl**.

## Method 1: Determination via Acid Hydrolysis, Diazotization, and Coupling

This method is based on the acid hydrolysis of **Fenthiaprop-p-ethyl** to produce 6-chloro-2,3-dihydrobenzoxazol-2-one (CDHB). The resulting CDHB is then utilized as a coupling agent in a diazotization reaction, forming an azo dye whose absorbance can be measured spectrophotometrically.<sup>[1][2]</sup>

## Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	430 nm	[1][2]
Linearity Range	0.2 - 25 $\mu\text{g/mL}$	[2]
Molar Absorptivity	$1.4 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[2]
Limit of Detection (LOD)	0.029 $\mu\text{g/mL}$	[2]
Limit of Quantification (LOQ)	0.098 $\mu\text{g/mL}$	[2]
Correlation Coefficient ( $r^2$ )	0.996	[3]
Relative Standard Deviation (RSD)	3.5%	[3]
Recoveries	95 - 97%	[2]

## Experimental Protocol

### 1. Reagents and Materials:

- Standard **Fenthia**prop-p-ethyl
- Hydrochloric acid (HCl)
- Sodium nitrite ( $\text{NaNO}_2$ )
- Aniline
- Sodium hydroxide (NaOH)
- Ethanol
- Distilled water
- UV-Vis Spectrophotometer
- Water bath

- Volumetric flasks

- Pipettes

## 2. Preparation of Standard Solutions:

- Stock Standard Solution (100 µg/mL): Accurately weigh 10 mg of **Fenthia prop-p-ethyl** standard and dissolve it in a small amount of ethanol in a 100 mL volumetric flask. Bring to volume with ethanol.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock solution with ethanol to obtain concentrations within the linear range (e.g., 2, 5, 10, 15, 20, 25 µg/mL).

## 3. Sample Preparation (for Commercial Formulations):

- Accurately weigh a quantity of the commercial formulation equivalent to 10 mg of **Fenthia prop-p-ethyl**.
- Dissolve the sample in ethanol in a 100 mL volumetric flask and bring it to volume.
- Filter the solution to remove any insoluble matter.
- Dilute an appropriate aliquot of the filtrate with ethanol to obtain a final concentration within the calibration range.

## 4. Analytical Procedure:

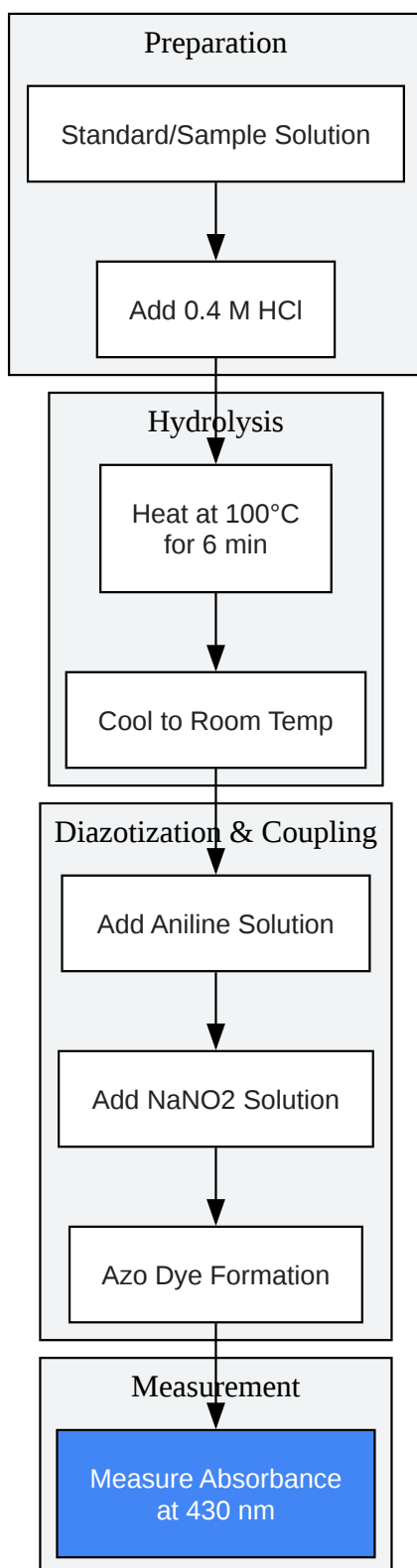
- Hydrolysis:
  - Pipette 1 mL of the standard or sample solution into a test tube.
  - Add 1 mL of 0.4 M hydrochloric acid.
  - Heat the mixture in a boiling water bath for 6 minutes.[3]
  - Cool the solution rapidly to room temperature.

- Diazotization and Coupling:
  - To the cooled solution, add 1 mL of 0.08% aniline solution.[\[3\]](#)
  - Add 1 mL of sodium nitrite solution.
  - Allow the reaction to proceed for a few minutes for color development.
- Spectrophotometric Measurement:
  - Transfer the resulting azo dye solution to a 1 cm cuvette.
  - Measure the absorbance at 430 nm against a reagent blank prepared in the same manner but without the **Fenthia**prop-p-ethyl.[\[1\]](#)[\[2\]](#)

#### 5. Calibration Curve:

- Plot a graph of absorbance versus the concentration of the working standard solutions.
- Determine the concentration of **Fenthia**prop-p-ethyl in the sample solution from the calibration curve.

## Experimental Workflow Diagram



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Caption: Workflow for **Fenthia prop-p-ethyl** analysis via hydrolysis and diazotization.

## Method 2: Determination via Formation of a Hydroxamic Acid-Iron(III) Complex

This method involves the conversion of **Fenthiaprop-p-ethyl** into a hydroxamic acid in the presence of hydroxylamine hydrochloride in an alkaline medium. The resulting hydroxamic acid then reacts with iron(III) to form a stable, red-colored tris-iron hydroxamate complex, which is quantified spectrophotometrically.[\[4\]](#)[\[5\]](#)

### Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	500 nm	<a href="#">[4]</a> <a href="#">[5]</a>
Linearity Range	1.0 - 20.0 $\mu\text{g/mL}$	<a href="#">[4]</a> <a href="#">[5]</a>
Molar Absorptivity	$1.81 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	<a href="#">[4]</a> <a href="#">[5]</a>
Limit of Detection (LOD)	$0.29 \pm 0.1 \mu\text{g/mL}$	<a href="#">[4]</a> <a href="#">[5]</a>
Limit of Quantification (LOQ)	$0.96 \pm 0.1 \mu\text{g/mL}$	<a href="#">[4]</a> <a href="#">[5]</a>

### Experimental Protocol

#### 1. Reagents and Materials:

- Standard **Fenthiaprop-p-ethyl**
- Hydroxylamine hydrochloride
- Sodium hydroxide (NaOH)
- Ferric chloride ( $\text{FeCl}_3$ )
- Hydrochloric acid (HCl)
- Methanol or Acetone (for extraction)
- UV-Vis Spectrophotometer

- Volumetric flasks

- Pipettes

## 2. Preparation of Standard Solutions:

- Stock Standard Solution (100  $\mu\text{g/mL}$ ): Prepare as described in Method 1.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock solution to obtain concentrations within the linear range (e.g., 2, 5, 10, 15, 20  $\mu\text{g/mL}$ ).

## 3. Sample Preparation (for Grain Samples):

- Homogenize the grain sample.
- Extract a known weight of the homogenized sample with a suitable solvent like methanol or acetone.
- Filter the extract.
- Evaporate the solvent and redissolve the residue in a known volume of the appropriate solvent to achieve a concentration within the calibration range.

## 4. Analytical Procedure:

- Formation of Hydroxamic Acid:
  - Take a suitable aliquot of the standard or sample solution.
  - Add hydroxylamine hydrochloride solution in an alkaline medium (sodium hydroxide).
- Complexation with Iron(III):
  - To the above solution, add ferric chloride solution. A red-colored complex will form.
- Spectrophotometric Measurement:
  - Allow the color to stabilize.

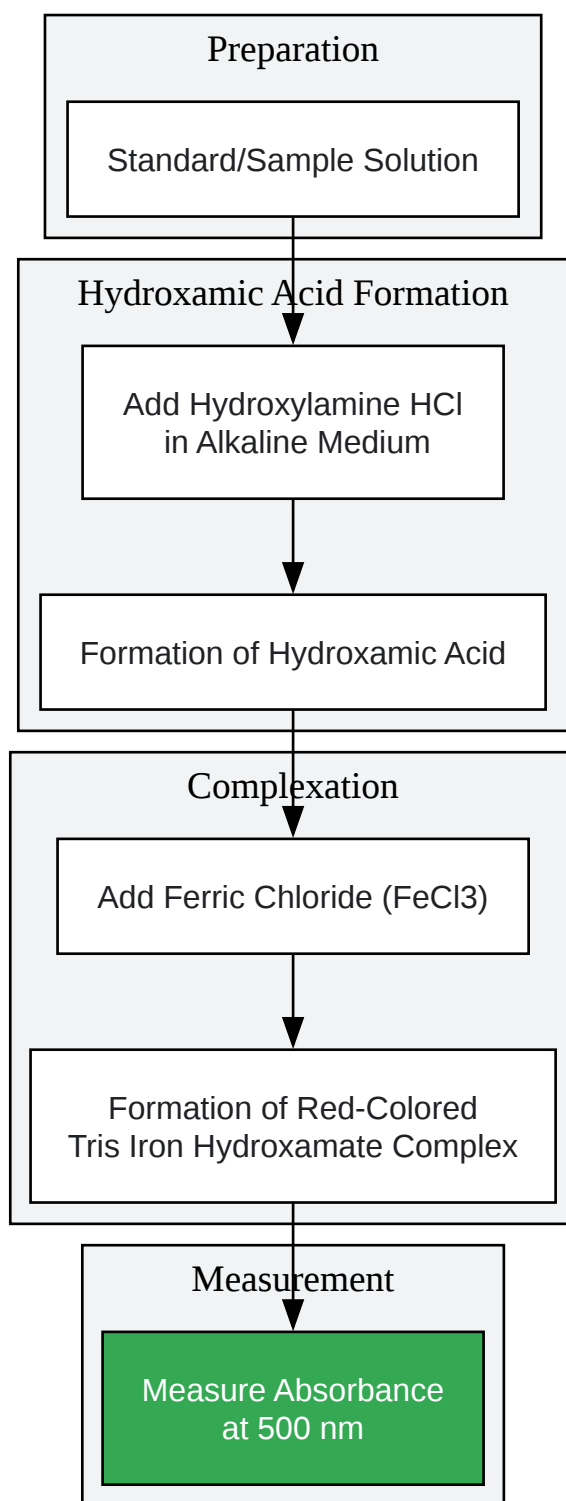
- Measure the absorbance of the tris-iron hydroxamate complex at 500 nm against a reagent blank.<sup>[4]</sup><sup>[5]</sup>

#### 5. Calibration Curve:

- Construct a calibration curve by plotting the absorbance of the working standards against their respective concentrations.
- Use the calibration curve to determine the concentration of **Fenthiaprop-p-ethyl** in the prepared sample.

## Experimental Workflow Diagram





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Caption: Workflow for **Fenthia prop-p-ethyl** analysis via hydroxamic acid-iron(III) complexation.

Disclaimer: These protocols are intended for research and professional use. Appropriate safety precautions should be taken when handling all chemicals. It is recommended to validate the method in your laboratory setting for your specific sample matrices.

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## References

- 1. Spectrophotometric method for quantification of fenoxaprop p-ethyl herbicide in commercial formulations and agricultural samples. | [Journal of Chemical Society of Pakistan • 2010] | PSA • ID 11109 [psa.pastic.gov.pk]
- 2. Spectrophotometric method for quantification of fenoxaprop-p-ethyl herbicide in commercial formulations and agricultural samples [inis.iaea.org]
- 3. researchgate.net [researchgate.net]
- 4. scielo.br [scielo.br]
- 5. researchgate.net [researchgate.net]
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